

Essential Safety and Operational Guide for 7-Hydroxy-1-tetralone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 7-Hydroxy-1-tetralone

Cat. No.: B1583441

[Get Quote](#)

This guide provides critical safety and logistical information for the handling and disposal of **7-Hydroxy-1-tetralone**, tailored for researchers, scientists, and drug development professionals. Following these procedures will minimize risks and ensure a safe laboratory environment.

Physical and Chemical Properties

A summary of the key quantitative data for **7-Hydroxy-1-tetralone** is presented below for easy reference.

Property	Value
Molecular Formula	C ₁₀ H ₁₀ O ₂
Molecular Weight	162.19 g/mol [1]
Boiling Point	215°C / 12 mmHg (lit.)[1]
Melting Point	164-166 °C[2]
Density	1.236 ± 0.06 g/cm ³ (Predicted)[1]

Hazard Identification and Personal Protective Equipment (PPE)

7-Hydroxy-1-tetralone is classified with the following hazards:

- Harmful if swallowed.[3]
- Causes skin irritation.[3]
- Causes serious eye irritation.[3]
- May cause respiratory irritation.[3][4]

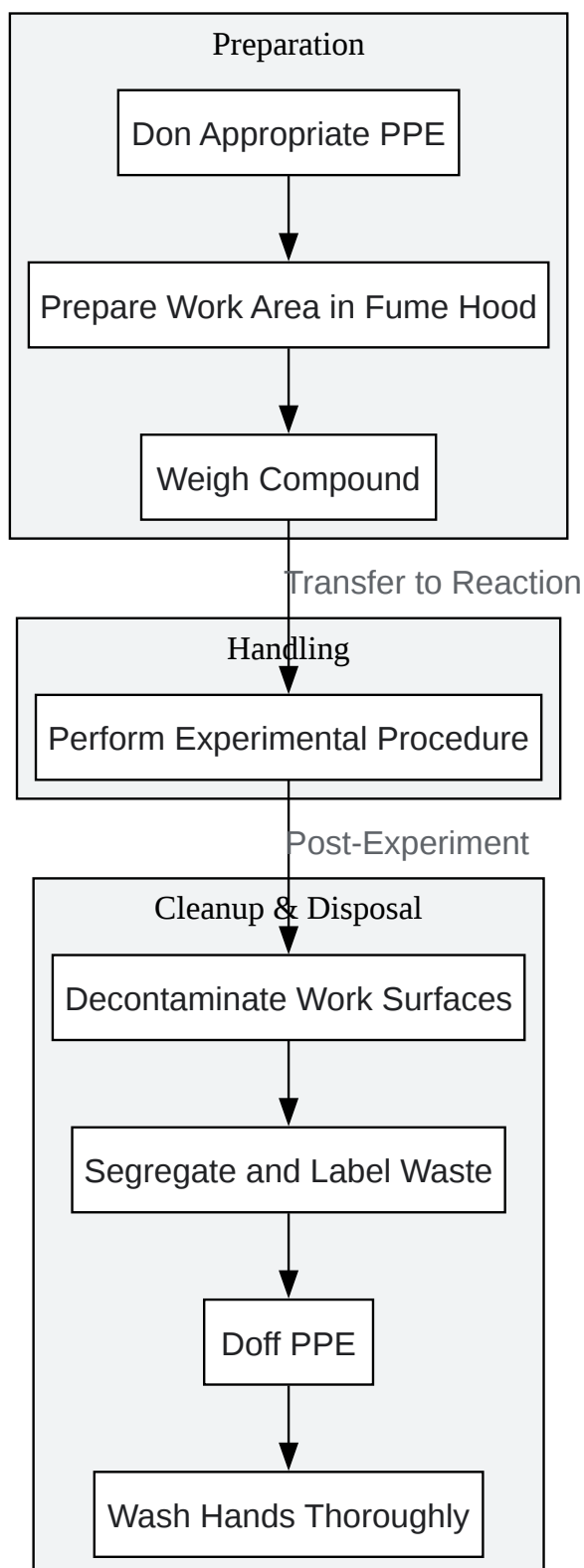
To mitigate these risks, the following personal protective equipment is mandatory when handling this compound.

Recommended Personal Protective Equipment (PPE)

Protection Type	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber).[5]	To prevent skin contact and irritation.
Eye Protection	Safety goggles or a face shield.[4][6]	To protect against splashes and eye irritation.
Skin and Body	Laboratory coat.	To prevent contamination of personal clothing.[6]
Respiratory	Use in a well-ventilated area or under a chemical fume hood. [4]	To avoid inhalation and respiratory tract irritation.

Operational Plan for Safe Handling

A systematic approach to handling **7-Hydroxy-1-tetralone** is crucial for safety. The following workflow outlines the key steps from preparation to post-handling procedures.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. lifechempharma.com [lifechempharma.com]
- 2. 7-Hydroxy-1-tetralone | 22009-38-7 [chemicalbook.com]
- 3. 7-hydroxy-3,4-dihydro-2H-naphthalen-1-one | C₁₀H₁₀O₂ | CID 571818 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. fishersci.fr [fishersci.fr]
- 5. NIOSH Recommendations for Chemical Protective Clothing A-Z | NIOSH | CDC [archive.cdc.gov]
- 6. aksci.com [aksci.com]
- To cite this document: BenchChem. [Essential Safety and Operational Guide for 7-Hydroxy-1-tetralone]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1583441#personal-protective-equipment-for-handling-7-hydroxy-1-tetralone]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com